

Personal protective equipment for handling (S)-3-hydroxypiperidin-2-one

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Compound of Interest

Compound Name: (S)-3-hydroxypiperidin-2-one

Cat. No.: B1312134

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Essential Safety and Handling Guide for (S)-3-hydroxypiperidin-2-one

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **(S)-3-hydroxypiperidin-2-one**, a key intermediate in the synthesis of various pharmaceutical compounds.

Hazard Identification and Personal Protective Equipment

(S)-3-hydroxypiperidin-2-one is classified with the CAS Number 74954-71-5.^[1] Based on available safety data, this compound presents several hazards that necessitate specific personal protective equipment (PPE) to ensure the safety of laboratory personnel.

Hazard Summary:

Hazard Statement	Description	GHS Classification
H302	Harmful if swallowed	Acute toxicity, Oral (Category 4)
H315	Causes skin irritation	Skin irritation (Category 2)
H319	Causes serious eye irritation	Eye irritation (Category 2A)
H335	May cause respiratory irritation	Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation

Recommended Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **(S)-3-hydroxypiperidin-2-one**, the following PPE is mandatory:

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles.	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact, which can lead to irritation. Gloves must be inspected before use and disposed of properly. ^[2]
Skin and Body Protection	Laboratory coat.	Provides a barrier against accidental spills and contact with the skin.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for large quantities or if dust is generated.	Minimizes the risk of inhaling the compound, which can cause respiratory tract irritation.

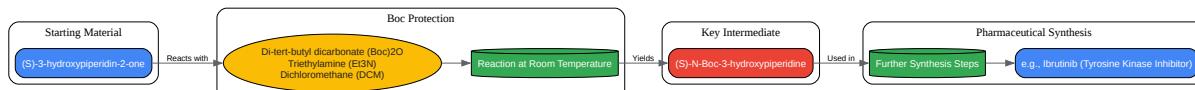
Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring a safe working environment.

- Preparation:
 - Ensure that the work area, typically a fume hood, is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Have an emergency eyewash station and safety shower readily accessible.
- Handling the Compound:
 - Wear the appropriate PPE before handling the chemical.
 - Carefully weigh the required amount of **(S)-3-hydroxypiperidin-2-one** in a designated area, avoiding the generation of dust.
 - When transferring the compound, use appropriate tools such as a spatula or powder funnel to prevent spills.
 - Keep the container tightly closed when not in use to prevent contamination and exposure.
- Post-Handling:
 - Thoroughly clean the work area and any equipment used.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
 - Properly dispose of any contaminated materials as outlined in the disposal plan.

Experimental Workflow: Synthesis of (S)-N-Boc-3-hydroxypiperidine

(S)-3-hydroxypiperidin-2-one is a valuable building block in organic synthesis. For instance, it is a precursor to **(S)-N-Boc-3-hydroxypiperidine**, a key intermediate in the synthesis of pharmaceuticals such as the anticancer drug ibrutinib and other tyrosine kinase inhibitors.[3][4]



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Caption: Synthesis of **(S)-N-Boc-3-hydroxypiperidine** from **(S)-3-hydroxypiperidin-2-one**.

Disposal Plan

Proper disposal of **(S)-3-hydroxypiperidin-2-one** and any contaminated materials is essential to prevent environmental contamination and ensure compliance with regulations.

- Waste Collection:
 - Collect all waste containing **(S)-3-hydroxypiperidin-2-one**, including excess reagent, reaction residues, and contaminated consumables (e.g., gloves, paper towels), in a designated and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical and securely sealed.
- Waste Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal Procedure:

- Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.
- Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of this chemical down the drain or in regular trash.
- For empty containers, rinse them thoroughly with an appropriate solvent, collect the rinsate as hazardous waste, and then dispose of the container according to institutional guidelines.

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